

# Essential Safety and Logistical Guidance for Handling 2,6-Dibromo-4-methylpyridine

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## Compound of Interest

Compound Name: 2,6-Dibromo-4-methylpyridine

Cat. No.: B1312767

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For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This document provides immediate, essential safety protocols and logistical plans for the use of **2,6-Dibromo-4-methylpyridine** (CAS No. 73112-16-0), ensuring laboratory safety and regulatory compliance.

Chemical Hazards: **2,6-Dibromo-4-methylpyridine** is classified as a hazardous substance. According to GHS classifications, it:

- Causes skin irritation (H315).[1]
- Causes serious eye irritation (H319).[1]
- May cause respiratory irritation (H335).[1]
- Is harmful if swallowed (H302).[1][2]
- May be harmful if inhaled (H332).[2]

Strict adherence to the following personal protective equipment (PPE) and handling procedures is critical to mitigate risks.

## Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **2,6-Dibromo-4-methylpyridine**. The following table summarizes the required equipment.

PPE Item	Specification	Purpose
Eye/Face Protection	Chemical safety goggles or safety glasses with side-shields conforming to EN166 (EU) or NIOSH (US) standards. <a href="#">[3]</a>	To protect eyes from splashes and dust particles.
Skin Protection	Chemical-resistant gloves (e.g., nitrile or butyl rubber). A standard laboratory coat must be worn.	To prevent skin contact.
Respiratory Protection	Use in a well-ventilated area, preferably within a certified chemical fume hood.	To avoid inhalation of dust and vapors.

## Operational Plan: Step-by-Step Handling Protocol

A systematic approach to handling **2,6-Dibromo-4-methylpyridine** is essential for maintaining a safe laboratory environment.

### 1. Preparation and Engineering Controls:

- Ensure a calibrated chemical fume hood is operational.
- Verify that an eyewash station and safety shower are accessible and unobstructed.[\[3\]](#)
- Prepare all necessary equipment and reagents before handling the compound.
- Have an appropriate spill kit readily available. For small spills, use an inert, non-combustible absorbent like vermiculite or sand.

### 2. Weighing and Dispensing:

- Perform all weighing and dispensing of the solid compound within a chemical fume hood to minimize inhalation exposure.
- Use appropriate tools (e.g., spatula, weighing paper) to handle the solid. Avoid creating dust.

### 3. Dissolving and Reaction Setup:

- When preparing solutions, add the solid **2,6-Dibromo-4-methylpyridine** to the solvent slowly to avoid splashing.
- Keep the container closed whenever possible.
- Conduct all reactions in a well-ventilated fume hood.

### 4. Post-Handling and Decontamination:

- Thoroughly wash hands with soap and water after handling the compound.
- Decontaminate all work surfaces and equipment used.
- Remove and dispose of contaminated PPE in the designated hazardous waste stream.

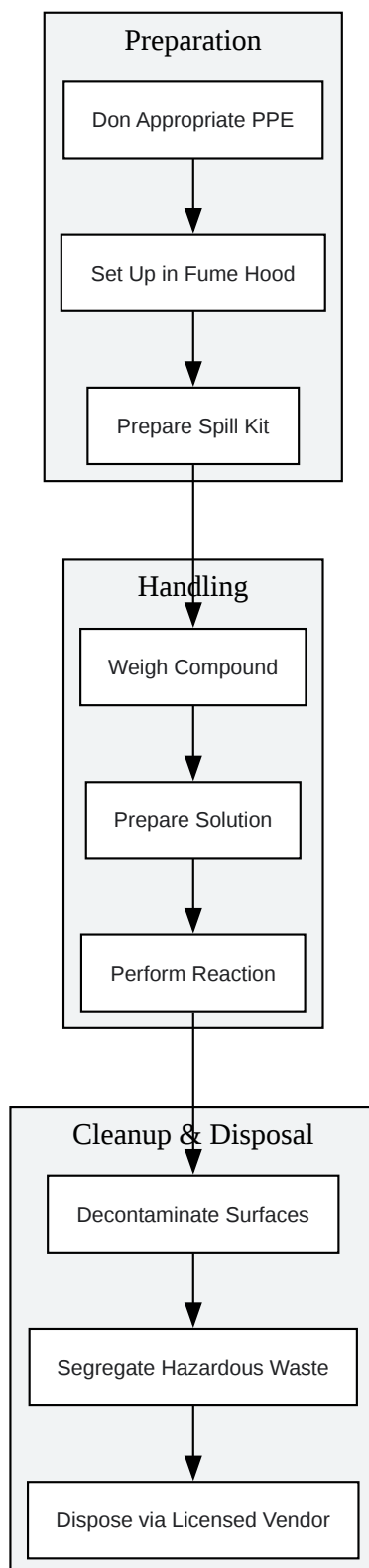
## Disposal Plan

The disposal of **2,6-Dibromo-4-methylpyridine** and any associated contaminated materials must be treated as hazardous waste.

- **Waste Segregation:** All materials contaminated with **2,6-Dibromo-4-methylpyridine**, including the pure substance, solutions, and disposable labware (e.g., pipette tips, gloves, weighing paper), must be collected as hazardous waste. Do not mix this waste with other incompatible waste streams.
- **Containerization:** Collect all **2,6-Dibromo-4-methylpyridine** waste in a designated, properly sealed, and clearly labeled hazardous waste container. The container must be made of a compatible material.
- **Labeling:** The waste container must be clearly labeled with "Hazardous Waste" and the full chemical name, "**2,6-Dibromo-4-methylpyridine**".
- **Storage:** Store the sealed and labeled waste container in a designated, well-ventilated, and secure satellite accumulation area.

- Final Disposal: Arrange for the disposal of the hazardous waste through a licensed environmental waste management company, in accordance with all federal, state, and local regulations.

## Experimental Workflow for Handling 2,6-Dibromo-4-methylpyridine



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Caption: Workflow for the safe handling of **2,6-Dibromo-4-methylpyridine**.

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## References

- 1. 2,6-Dibromo-4-methylpyridine | C<sub>6</sub>H<sub>5</sub>Br<sub>2</sub>N | CID 11288174 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2,6-Dibromo-4-methylpyridine CAS 73112-16-0 Manufacturers, Suppliers, Factory - Home Sunshine Pharma [hsppharma.com]
- 3. fishersci.com [fishersci.com]
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